

Unraveling the Ethnobotany of Datura stramonium: A Focus on its Alkaloid Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tataramide B*

Cat. No.: *B206653*

[Get Quote](#)

A critical examination of current scientific literature reveals that while *Datura stramonium*, commonly known as Jimson weed, thorn apple, or devil's snare, has a rich history of ethnobotanical use, its therapeutic and psychoactive properties are overwhelmingly attributed to a class of compounds known as tropane alkaloids. The presence of **Tataramide B** in this plant is not supported by peer-reviewed scientific evidence, and therefore, a direct link between its traditional uses and this specific compound cannot be established.

Datura stramonium has been utilized for centuries in traditional medicine across various cultures for its potent physiological effects.^{[1][2]} These applications, ranging from anesthetic and analgesic to hallucinogenic and spiritual, are directly linked to its well-characterized chemical constituents.^{[3][4][5]}

The Dominance of Tropane Alkaloids

The primary bioactive compounds isolated from *Datura stramonium* are tropane alkaloids, most notably atropine, scopolamine, and hyoscyamine. These substances are potent anticholinergics, meaning they block the action of the neurotransmitter acetylcholine in the central and peripheral nervous system. This mechanism of action is responsible for the wide range of physiological and psychological effects associated with the plant.

Compound	Typical Concentration in Seeds (µg/g)	Primary Pharmacological Effect
Atropine	1283	Anticholinergic, Mydriatic, Anti-spasmodic
Scopolamine	678	Anticholinergic, Sedative, Hallucinogenic
Hyoscyamine	Principal alkaloid along with scopolamine	Anticholinergic, Anti-spasmodic

Table 1: Key Tropane Alkaloids in Datura stramonium and their Effects.

Ethnobotanical Uses: A Reflection of Alkaloid Content

The diverse traditional applications of Datura stramonium are a direct consequence of its tropane alkaloid content. For instance, its use as an anesthetic in ancient surgical practices can be attributed to the central nervous system depressing effects of scopolamine and atropine. Similarly, its application in treating respiratory ailments like asthma is due to the bronchodilatory effects of these alkaloids. The hallucinogenic properties of the plant, which have led to its use in spiritual and shamanic rituals, are also a result of the potent psychoactive effects of its alkaloid constituents.

It is crucial to note that the concentration of these alkaloids can vary significantly depending on the plant part, geographical location, and growing conditions, making its traditional use inherently dangerous.

The Question of Tataramide B

A thorough review of the scientific literature on the chemical composition of Datura stramonium does not yield credible evidence for the presence of **Tataramide B**. While a single commercial supplier lists Datura stramonium as a source for this compound, this claim is not substantiated by independent, peer-reviewed research. Extensive phytochemical analyses of the plant have consistently identified tropane alkaloids and other compounds like flavonoids, tannins, and steroids, but not **Tataramide B**.

Compounds with similar names, such as Tatarinoid B, have been isolated from entirely different plant species like *Acorus tatarinowii*, further suggesting a potential misattribution in the case of *Datura stramonium*.

Conclusion

The ethnobotanical uses of *Datura stramonium* are deeply intertwined with its rich and potent tropane alkaloid profile. These compounds, through their well-understood anticholinergic mechanisms, are responsible for the plant's therapeutic and toxic effects that have been harnessed and respected in traditional practices for centuries. The available scientific evidence does not support a connection between the ethnobotanical applications of *Datura stramonium* and **Tataramide B**. Therefore, any exploration of the plant's traditional uses should focus on the established pharmacology of its primary alkaloid constituents.

Due to the lack of a verifiable scientific link between *Datura stramonium* and **Tataramide B**, the creation of a technical guide on this specific topic, including experimental protocols and signaling pathways, would be based on an unsubstantiated premise and is therefore not feasible. Further research and independent verification would be required to establish the presence of **Tataramide B** in *Datura stramonium* before any such exploration could be undertaken.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The isolation and structure elucidation of Tasiamide B, a 4-amino-3-hydroxy-5-phenylpentanoic acid containing peptide from the marine Cyanobacterium *Symploca* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and Characterization of New Boron Compounds Using Reaction of Diazonium Tetraphenylborate with Enaminoamides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Tartaric Acid and Tartrates in the Synthesis of Bioactive Molecules - PMC [pmc.ncbi.nlm.nih.gov]

- 4. repository.si.edu [repository.si.edu]
- 5. Studies toward the Total Synthesis of Itralamide B and Biological Evaluation of Its Structural Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Ethnobotany of Datura stramonium: A Focus on its Alkaloid Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b206653#exploring-the-ethnobotanical-uses-of-datura-stramonium-for-tataramide-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com